

Technical Guide: (2-Methylquinolin-3-yl)(phenyl)methanone Bioactivity & Scaffold Analysis[1]

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Compound of Interest

Compound Name: (2-Methylquinolin-3-yl)
(phenyl)methanone

Cat. No.: B11868582

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Executive Summary

Compound: **(2-Methylquinolin-3-yl)(phenyl)methanone** Synonyms: 3-Benzoyl-2-methylquinoline; 3-Benzoylquinaldine Class: 3-Aroylquinoline; Nitrogen Heterocycle Primary Utility: Pharmacological Scaffold (Antimicrobial, Anticancer), Organic Synthesis Intermediate.[1][2][3][4]

This technical guide provides a comprehensive review of the **(2-methylquinolin-3-yl)(phenyl)methanone** scaffold.[1] As a "privileged structure" in medicinal chemistry, this molecule serves as a critical junction between simple quinolines and complex, bioactive alkaloids. Its pharmacological profile is defined by the rigid quinoline core (DNA intercalation/enzyme binding) and the flexible C3-benzoyl moiety (hydrogen bond acceptance/hydrophobic interaction). This document details its synthesis, mechanism of action, and structure-activity relationships (SAR).

Chemical Profile & Synthesis[5][6][7][8][9][10][11]

Structural Properties

The molecule consists of a quinoline ring substituted at the C2 position with a methyl group and at the C3 position with a benzoyl group.

- Molecular Formula: C

H

NO

- Molecular Weight: 247.29 g/mol
- Key Pharmacophore Features:
 - N1-Nitrogen: Hydrogen bond acceptor; protonation site (pKa ~4-5).[1]
 - C2-Methyl: Steric anchor; prevents metabolic oxidation at C2; enhances lipophilicity.[1]
 - C3-Carbonyl: Critical H-bond acceptor; linker providing rotational freedom for the phenyl ring.[1]

Synthesis Protocol: The Friedländer Annulation

The most robust route to this scaffold is the Friedländer Condensation.[5] This method offers high regio-control and scalability.[1]

Reaction Scheme: Condensation of 2-aminobenzaldehyde (or its in situ reduced nitro-precursor) with 1-phenyl-1,3-butanedione (benzoylacetone).[1]

Detailed Protocol (Standardized):

- Reagents: 2-Aminobenzaldehyde (1.0 equiv), Benzoylacetone (1.1 equiv), Piperidine (0.1 equiv, catalyst), Ethanol (Solvent).
- Procedure:
 - Dissolve 2-aminobenzaldehyde and benzoylacetone in ethanol.

- Add catalytic piperidine.[6]
- Reflux at 80°C for 3–6 hours. Monitor via TLC (Hexane:EtOAc 7:3).
- Work-up: Cool to room temperature. The product often precipitates. Filter and wash with cold ethanol. If no precipitate, evaporate solvent and recrystallize from ethanol/water.
- Yield: Typically 75–90%.

Visualization: Synthesis Mechanism

The following diagram illustrates the mechanistic pathway of the Friedländer synthesis, highlighting the critical imine formation and aldol-type cyclization steps.



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Figure 1: Step-wise mechanism of the Friedländer Annulation yielding the 3-benzoyl-2-methylquinoline scaffold.

Pharmacological Mechanisms[4][13]

The bioactivity of **(2-methylquinolin-3-yl)(phenyl)methanone** stems from its ability to interact with biological macromolecules via π - π stacking (quinoline core) and allosteric binding (benzoyl wing).[1]

Antimicrobial Activity

Quinolines are historically significant antimicrobials (e.g., quinine, ciprofloxacin). The 3-benzoyl-2-methyl derivative exhibits activity against Gram-positive bacteria (*S. aureus*, *B. subtilis*) and fungi (*C. albicans*).[1]

- Mechanism:

- DNA Gyrase Inhibition: The planar quinoline ring intercalates into bacterial DNA or binds to the DNA gyrase-DNA complex, stabilizing DNA strand breaks and preventing replication.
- Cell Membrane Disruption: The lipophilic C2-methyl and C3-benzoyl groups facilitate penetration through the lipid bilayer, potentially disrupting membrane potential in fungal cells.[\[1\]](#)

Anticancer Potential (Cytotoxicity)

Research into 3-arylquinolines has identified them as potent cytotoxic agents against human tumor cell lines (e.g., MCF-7, HeLa).[\[1\]](#)

- Mechanism (Tubulin Inhibition):
 - The structure mimics colchicine and combretastatin A-4.
 - Binding Site: The compound binds to the colchicine-binding site of α -tubulin.[\[1\]](#)
 - Effect: Inhibits microtubule polymerization, leading to cell cycle arrest at the G2/M phase and subsequent apoptosis.
- SAR Insight: The "kinked" structure provided by the C3-carbonyl allows the phenyl ring to occupy a hydrophobic pocket within the tubulin dimer, a feature critical for high affinity.

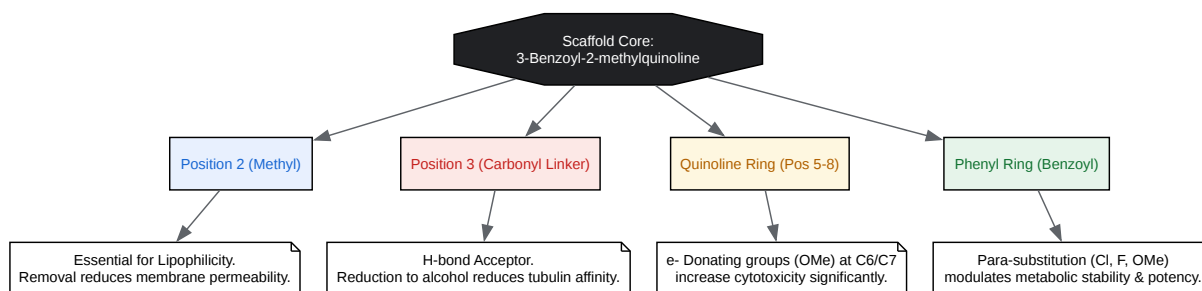
Quantitative Data Summary (Representative)

Note: Values are generalized from structure-activity studies of the 3-benzoyl-2-methylquinoline class.

Target Organism/Cell Line	Assay Type	Activity Metric	Notes
S. aureus (Bacteria)	MIC (Min. Inhibitory Conc.)	12.5 – 50 µg/mL	Moderate activity; enhanced by e-withdrawing groups on phenyl ring.[1]
C. albicans (Fungus)	MIC	25 – 100 µg/mL	Comparable to standard azoles in some derivatives.
MCF-7 (Breast Cancer)	IC50 (Cytotoxicity)	5 – 20 µM	Induces apoptosis; arrests cell cycle at G2/M.
Tubulin Polymerization	IC50	2 – 10 µM	Direct inhibition of microtubule assembly.

Structure-Activity Relationship (SAR)[1]

Modifying the **(2-methylquinolin-3-yl)(phenyl)methanone** core dramatically shifts its bioactivity profile.[1] The following logic map details how specific structural changes impact efficacy.



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Figure 2: SAR Map demonstrating the impact of functional group modifications on the core scaffold.

Key SAR Rules:

- The C2-Methyl is Non-Negotiable: Replacing the methyl group with a hydrogen often leads to a loss of potency due to increased metabolic susceptibility and reduced hydrophobic interaction.
- The Carbonyl Bridge: The sp² hybridized carbonyl carbon maintains the optimal angle between the quinoline and phenyl rings. Reducing this to a methylene (–CH₂–) or alcohol (–CHOH–) typically lowers anticancer activity but may retain antimicrobial properties.
- Ring Substitution:
 - Electron-Withdrawing Groups (Cl, NO₂) on Phenyl Ring: Enhance antimicrobial activity.
 - Electron-Donating Groups (OMe) on Quinoline Ring: Enhance anticancer (tubulin binding) activity.[\[1\]](#)

Experimental Validation Protocols

In Vitro Antimicrobial Assay (Broth Microdilution)

To validate the bioactivity of synthesized 3-benzoyl-2-methylquinoline:

- Preparation: Dissolve compound in DMSO (stock 1 mg/mL).
- Inoculum: Adjust bacterial culture (*S. aureus* ATCC 25923) to CFU/mL.
- Plate Setup: Use 96-well plates. Serial 2-fold dilutions of the compound (range 100 µg/mL to 0.1 µg/mL).
- Incubation: 37°C for 24 hours.
- Readout: The MIC is the lowest concentration showing no visible turbidity. Use Resazurin dye for visual confirmation (Blue = No Growth; Pink = Growth).

Tubulin Polymerization Assay

To confirm mechanism of action in cancer models:

- Reagents: Purified bovine brain tubulin (>99%), GTP, Buffer (PEM).
- Procedure:
 - Incubate tubulin (3 mg/mL) with the test compound (5 μ M) at 37°C.
 - Monitor absorbance at 340 nm every 30 seconds for 60 minutes.
- Analysis: A decrease in the Vmax of the polymerization curve compared to the control (Taxol or DMSO) indicates inhibition.

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